

Application Notes and Protocols for Liver Function Assessment Using Gadoxetic Acid

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Compound of Interest

Compound Name: *Gadoxetic acid*

Cat. No.: *B1262754*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **gadoxetic acid**-enhanced magnetic resonance imaging (MRI) as a non-invasive tool for the quantitative and semi-quantitative assessment of liver function. This guide is intended to assist researchers, scientists, and professionals in drug development in applying this methodology to their studies.

Introduction

Gadoxetic acid (Gd-EOB-DTPA) is a gadolinium-based, liver-specific MRI contrast agent with a dual mode of action.^{[1][2]} Following intravenous administration, it initially distributes in the extracellular space, enabling dynamic contrast-enhanced imaging similar to conventional extracellular agents. Subsequently, it is actively taken up by functional hepatocytes via organic anion transporting polypeptides (OATP1B1 and OATP1B3) and later excreted into the biliary system through multidrug resistance-associated protein 2 (MRP2).^{[1][3][4]} This unique property allows for the assessment of both liver perfusion and hepatocyte function. Approximately 50% of the injected dose is eliminated via the renal route, while the other 50% undergoes hepatobiliary excretion.^[1]

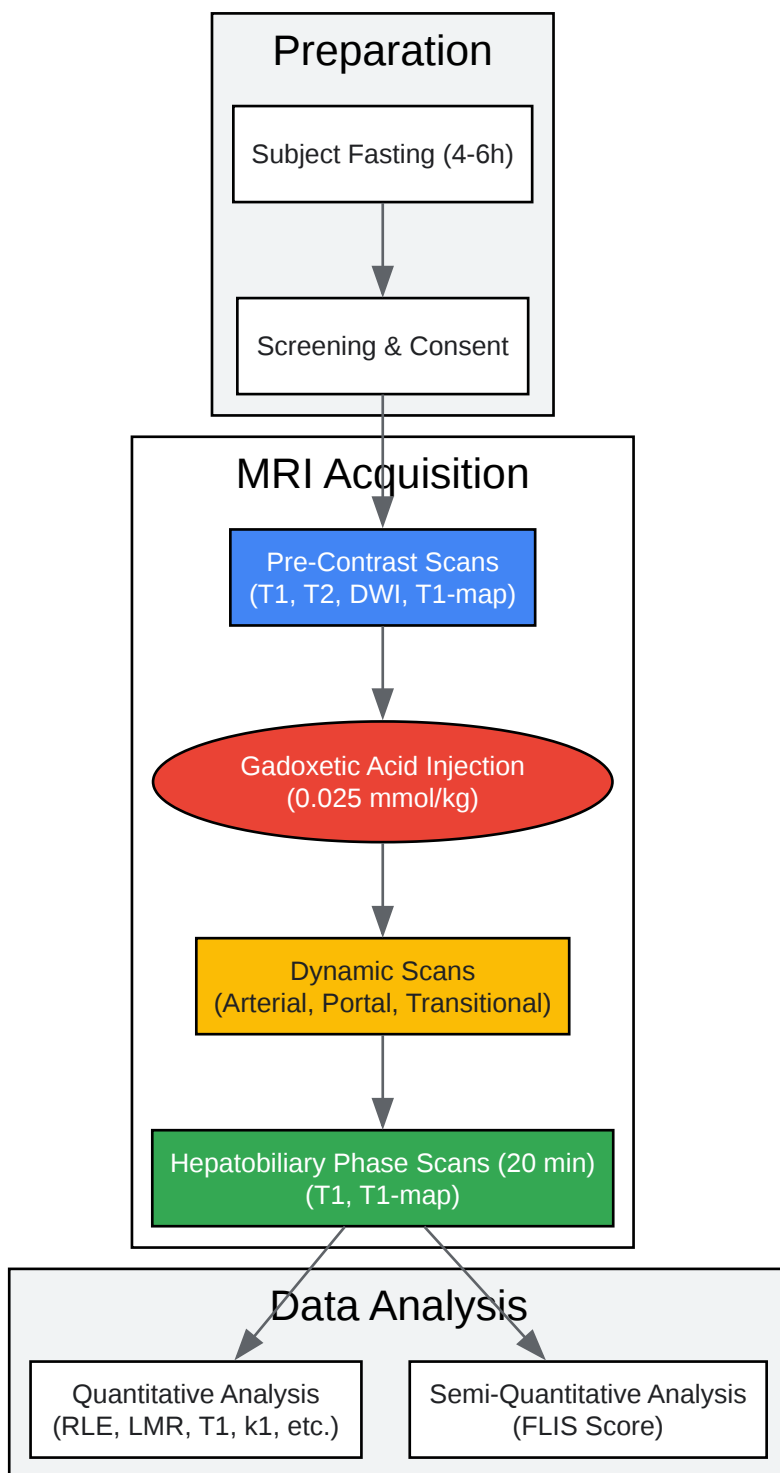
The degree of **gadoxetic acid** uptake and enhancement in the hepatobiliary phase (HBP), typically acquired 20 minutes post-injection, correlates with hepatocyte function.^{[5][6]} This makes **gadoxetic acid**-enhanced MRI a valuable tool for quantifying both global and regional

liver function, staging chronic liver diseases, predicting post-hepatectomy liver failure, and potentially monitoring drug-induced liver injury (DILI).[\[1\]](#)[\[7\]](#)[\[8\]](#)

Mechanism of Action: Signaling Pathway

The uptake and excretion of **gadoxetic acid** by hepatocytes are mediated by specific transmembrane transporters. Understanding this pathway is crucial for interpreting the imaging findings.

Gadoxetic Acid MRI Workflow

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